

Application Note: High-Throughput Fatty Acid Profiling Using Ethyl Tetradecanoate-d27 Internal Standard

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Compound of Interest

Compound Name: Ethyl Tetradecanoate-d27

Cat. No.: B565284

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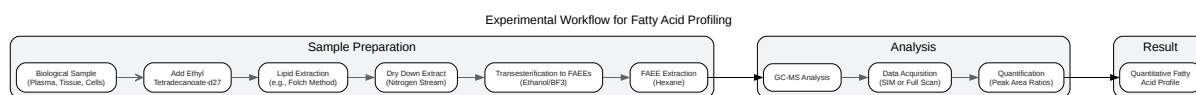
Introduction

The quantitative analysis of fatty acids is critical in numerous fields, including metabolic disease research, nutritional science, and drug development. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for detailed fatty acid profiling. However, the accuracy of quantification can be affected by sample loss during preparation and variations in instrument response.[1] To overcome these challenges, the stable isotope dilution method, which utilizes a deuterated internal standard, is employed for its high precision and accuracy.[2][3]

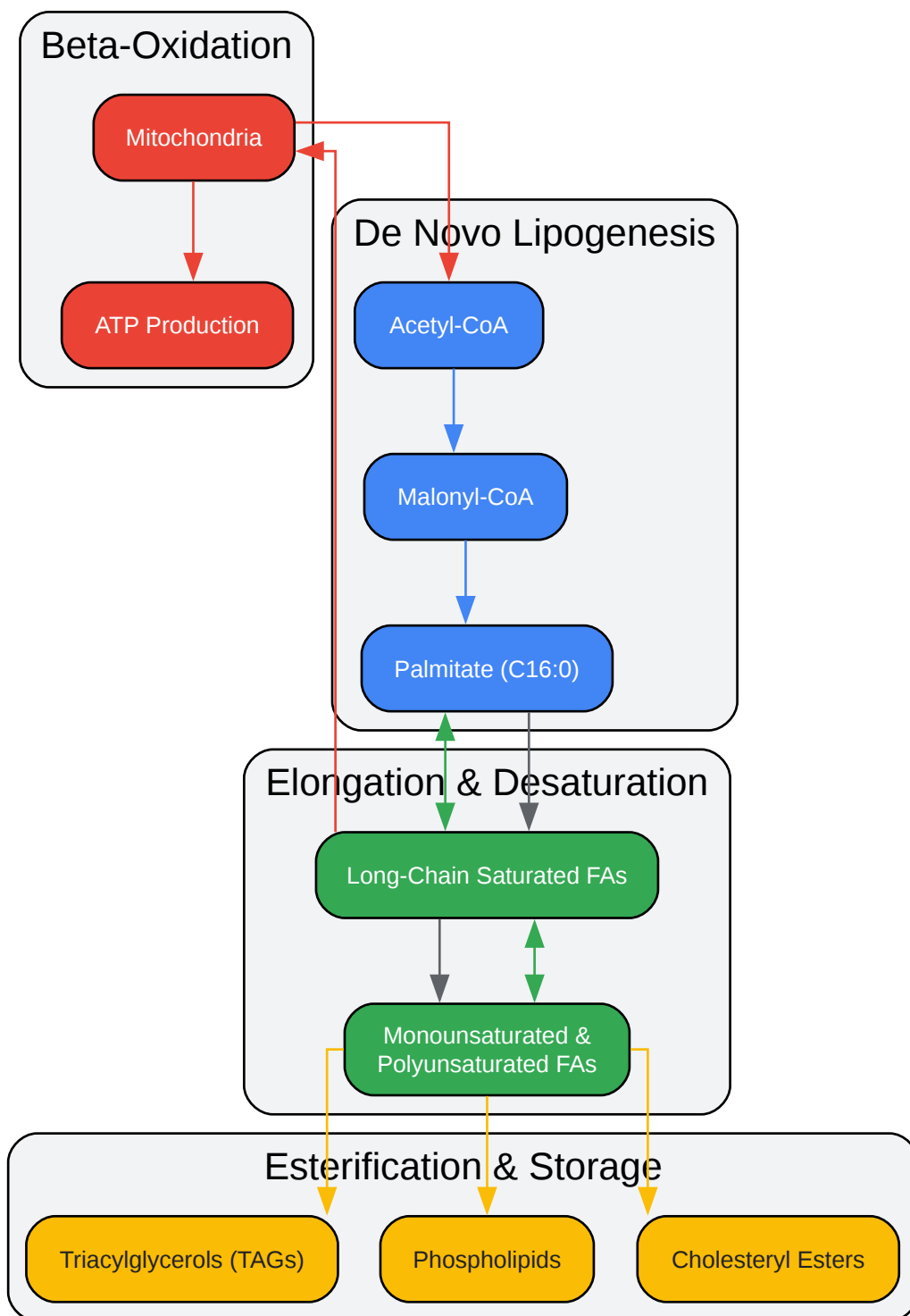
This application note describes a robust method for the quantitative analysis of fatty acids in biological samples, such as plasma, tissues, and cell cultures. The protocol involves the conversion of fatty acids to their corresponding fatty acid ethyl esters (FAEEs) and the use of **Ethyl Tetradecanoate-d27** as an internal standard for accurate quantification by GC-MS. Deuterated standards are ideal for mass spectrometry as the mass difference allows for clear discrimination between the analyte and the standard.

Experimental Workflow

The overall experimental workflow for the quantitative analysis of fatty acids is depicted in the following diagram.



Overview of Fatty Acid Metabolism

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References

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